

valine-1-13C purity standards for research

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Compound Focus: L-Valine-1-13C

CAS No.: 81201-85-6

Cat. No.: S1911025

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Purity and Specifications of Valine-1-¹³C

The table below summarizes the typical purity standards for Valine-1-¹³C as provided by commercial isotope suppliers.

Specification	Typical Value / Range	Source / Analytical Method
Isotopic Purity (atom% ¹³ C)	min. 99% [1] [2]	Supplier Specification
Chemical Purity	98% [1] [3]	Supplier Specification
Molecular Formula	C ₅ H ₁₁ NO ₂ [2] (often shown as (CH ₃) ₂ CHCH(NH ₂) ¹³ COOH [1] [3])	-
Molecular Weight	118.14 g/mol [3] [2]	-
CAS Number (Labeled)	81201-85-6 [1] [3] [2]	-
CAS Number (Unlabeled)	72-18-4 [1] [3]	-

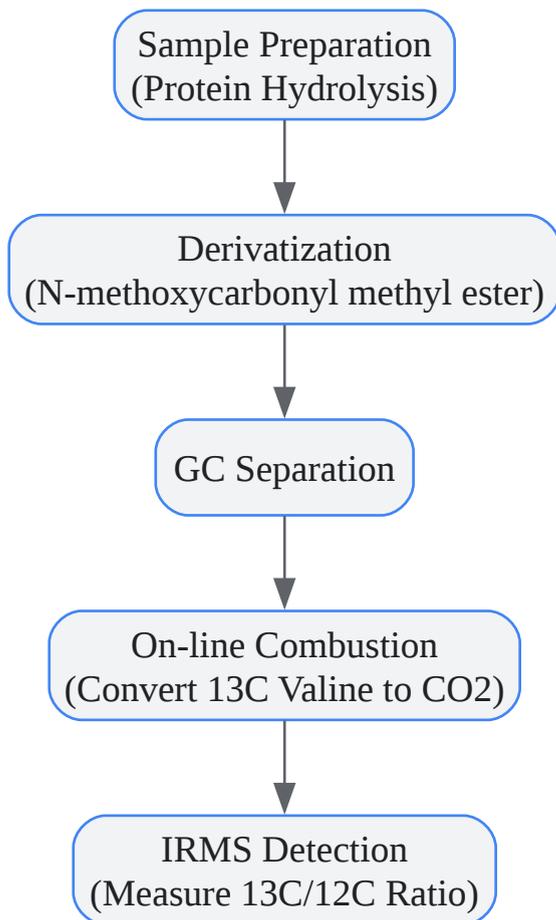
Analytical Methods for Verification and Analysis

Researchers often need to verify the isotopic enrichment of Valine-1-¹³C in their samples, especially after in-vivo experiments. The following are two robust methods detailed in the literature.

Gas Chromatography/Combustion/Isotope Ratio Mass Spectrometry (GC/C/IRMS)

This method is highly sensitive for measuring low levels of isotopic enrichment in biological samples and is considered a gold standard for protein turnover studies [4] [5].

- **Workflow Overview:**



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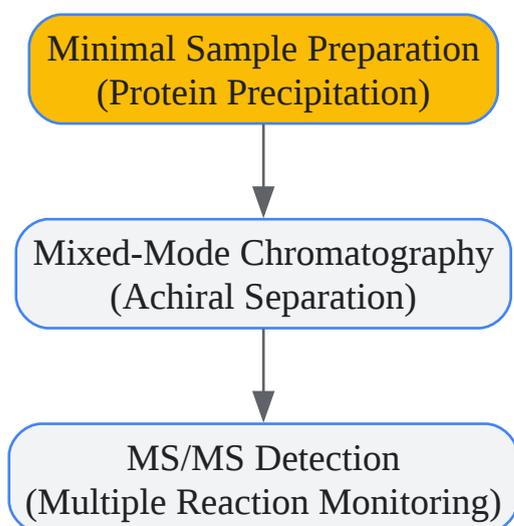
- **Detailed Protocol:**

- **Sample Derivatization:** Derivatize the amino acids from protein hydrolysates or plasma samples to their **N-methoxycarbonyl methyl esters** using a quick procedure [5]. This step makes the amino acids volatile for GC separation and results in a chromatogram where valine is well-separated from other branched-chain amino acids like leucine and isoleucine [4].
- **Gas Chromatography:** The derivatized samples are injected into the GC system for separation.
- **On-line Combustion:** The effluent from the GC column passes through a heated combustion furnace (e.g., CuO at 800-850°C), where the separated valine is quantitatively converted to CO₂ [5].
- **IRMS Detection:** The CO₂ is then introduced into the isotope ratio mass spectrometer to measure the ¹³C/¹²C ratio with high precision. This allows for the detection of very low enrichments (as low as 0.0002 tracer mole ratio) [4].

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This is a rapid method suitable for clinical settings and does not require a derivatization step, simplifying sample preparation [6].

- **Workflow Overview:**



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- **Detailed Protocol:**

- **Sample Preparation:** A minimal preparation process is used. For plasma samples, add an internal standard solution to 20 µL of the sample, shake, and then filter using a positive pressure filter [6].

- **Chromatography:** Separate the underivatized amino acids using a **mixed-mode chromatography column** (e.g., Intradac column) under isocratic conditions. This is crucial for achieving near-baseline resolution of the branched-chain amino acids (valine, leucine, isoleucine, alloisoleucine) [6].
- **Detection:** Use tandem mass spectrometry with **Multiple Reaction Monitoring (MRM)** for highly specific and sensitive quantification. The method is linear over a wide concentration range (2.0–1500 μM) and requires a short run time [6].

Key Research Applications

Valine-1- ^{13}C is primarily used in metabolic research. Here are two specific applications:

- **Measuring Protein Fractional Synthetic Rates (FSR):** This is a primary application. After infusing a subject with L-[1- ^{13}C]Valine, the rate at which the labeled amino acid is incorporated into a specific protein (like muscle protein [4] or albumin [5]) is measured using GC/C-IRMS. This allows calculation of how quickly that protein is being synthesized in the body [4] [7] [5].
- **Metabolic Flux Analysis (MFA):** In MFA, Valine-1- ^{13}C is used as a tracer to quantify the fluxes through metabolic pathways in living cells. Cells are fed the labeled valine, and the resulting distribution of ^{13}C in downstream metabolites is measured (often by LC-MS or GC-MS). This data is then used to fit a mathematical model of the metabolic network and infer intracellular reaction rates [8].

Frequently Asked Questions

Q1: What is the key difference between using GC/C/IRMS and LC-MS/MS for Valine-1- ^{13}C enrichment analysis? The key difference lies in sample preparation and sensitivity. **GC/C/IRMS** requires chemical derivatization but offers extremely high sensitivity for low isotopic enrichments (down to 0.0002 mole ratio), making it ideal for protein synthesis studies [4]. **LC-MS/MS** requires minimal sample prep with no derivatization, is faster, and is excellent for direct quantification of amino acid concentrations over a wide dynamic range, but may not be as sensitive for very low enrichment levels [6].

Q2: My research involves measuring protein synthesis in animal models. What is a validated experimental protocol for infusion and sampling? A validated protocol used in growing piglets involved a continuous intravenous infusion of L-[1- ^{13}C]valine at a rate of **2 $\text{mg}\cdot\text{kg}^{-1}\cdot\text{h}^{-1}$ for 6 hours** [4]. Plasma samples are taken to determine the isotopic enrichment at the steady state in the precursor pool. Tissue (e.g.,

skeletal muscle) is then collected, proteins are hydrolyzed, and the valine from the protein hydrolysate is analyzed by **GC/C/IRMS** to determine the incorporated enrichment [4] [7].

Q3: Why is chromatographic separation of branched-chain amino acids (BCAAs) so important?

Accurate quantification of valine, isoleucine, and leucine is critical because they are isomers with similar masses. In methods like LC-MS/MS, they can have identical MRM transitions. Without proper chromatographic separation, ion suppression and inaccurate quantification can occur, leading to erroneous results, especially in the diagnosis and monitoring of conditions like Maple Syrup Urine Disease (MSUD) [6].

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